

# Improving the efficacy of Fluopicolide with adjuvants or surfactants

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fluopicolide

Cat. No.: B166169

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## Technical Support Center: Enhancing Fluopicolide Efficacy

This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on improving the efficacy of the oomycete fungicide **Fluopicolide** through the use of adjuvants and surfactants.

## Frequently Asked Questions (FAQs)

Q1: What is **Fluopicolide** and what is its mode of action?

A: **Fluopicolide** is a systemic fungicide belonging to the pyridinylmethyl-benzamides chemical class (FRAC Group 43). Its unique mode of action involves the disruption of spectrin-like proteins within oomycete pathogens. This prevents the pathogens from maintaining the integrity of their cytoskeleton, leading to cell lysis and death. It is effective against a range of oomycetes, including *Phytophthora infestans* (late blight) and *Plasmopara viticola* (downy mildew).

Q2: What are adjuvants and surfactants, and why use them with **Fluopicolide**?

A: Adjuvants are substances added to a pesticide or fungicide mixture to enhance its performance and/or the physical properties of the spray solution. Surfactants (surface-active

agents) are a primary type of adjuvant that reduce the surface tension of spray droplets. Using adjuvants with **Fluopicolide** can:

- **Improve Coverage:** Surfactants help the spray droplets spread more evenly across the waxy surface of a leaf, preventing beading and runoff.
- **Enhance Penetration:** Oil-based adjuvants can help solubilize the leaf's waxy cuticle, allowing for better absorption of **Fluopicolide** into the plant tissue.
- **Increase Rainfastness:** "Sticker" adjuvants improve the adhesion of the fungicide to the leaf surface, reducing the amount washed off by rain or irrigation.
- **Reduce Drift:** Drift control agents increase the size of spray droplets, making them less likely to be carried off-target by wind.

Q3: What are the main types of adjuvants to consider for **Fluopicolide**?

A: The primary types of "activator" adjuvants that enhance fungicide activity are:

- **Non-ionic Surfactants (NIS):** These are the most common type of spreader. They are electrically neutral and compatible with most pesticides. They reduce surface tension, promoting better wetting and spreading of the spray solution on the leaf surface.<sup>[1][2]</sup>
- **Methylated Seed Oils (MSO):** MSOs are derived from vegetable oils and are excellent penetrants.<sup>[1][2]</sup> They are particularly effective when targeting pathogens on plants with thick, waxy cuticles or under dry, stressful conditions that "harden" weeds and plants.<sup>[3]</sup>
- **Crop Oil Concentrates (COC):** COCs are composed of petroleum-based oil (80-85%) and a smaller amount of non-ionic surfactant (15-20%). They function similarly to MSOs by enhancing penetration but may have a higher potential for phytotoxicity (crop injury) under certain conditions.

Q4: Which adjuvant type is best for my experiment: NIS, MSO, or COC?

A: The choice depends on the target pathogen, host plant, and environmental conditions.

- Use a Non-ionic Surfactant (NIS) for general-purpose applications where improved spreading and coverage are the main goals, especially under normal growing conditions.
- Use a Methylated Seed Oil (MSO) when enhanced penetration is critical, such as on plants with waxy leaves (e.g., brassicas, onions) or when conditions are hot and dry. MSOs generally provide the greatest enhancement of herbicide/fungicide absorption.
- Use a Crop Oil Concentrate (COC) as an alternative to MSO for penetration, but exercise caution on sensitive crops or in hot, humid weather due to a higher risk of leaf burn.

## Troubleshooting Guide

Issue 1: **Fluopicolide** application shows poor efficacy, even with an adjuvant.

- **Incorrect Mixing Order:** Was the tank mixed in the correct sequence? Improper mixing can cause products to clump, settle, or become ineffective. Refer to the Tank-Mixing Protocol below.
- **Water Quality:** Was the source water tested? Hard water containing cations like calcium ( $\text{Ca}^{2+}$ ), magnesium ( $\text{Mg}^{2+}$ ), or iron ( $\text{Fe}^{3+}$ ) can antagonize pesticides. The pH of the water can also affect the stability and efficacy of the active ingredient.
- **Adjuvant-Pathogen Mismatch:** Is the chosen adjuvant appropriate for the target? For pathogens that require deep penetration into plant tissue, an MSO may be more effective than an NIS.
- **Application Timing:** Was **Fluopicolide** applied preventatively? It is most effective when applied before or in the very early stages of disease development.

Issue 2: Signs of phytotoxicity (e.g., leaf burn, stunting) are observed on the host plant after application.

- **Adjuvant Rate Too High:** Were the label rates for the adjuvant followed? Oil-based adjuvants like MSOs and COCs can cause leaf burn if applied at rates higher than recommended, especially on sensitive crops or during hot, humid conditions.

- **Environmental Conditions:** Was the application made during the hottest part of the day or when plants were under drought stress? This increases the risk of phytotoxicity with oil-based adjuvants.
- **Adjuvant-Crop Incompatibility:** Some crops are more sensitive to certain adjuvants. Always consult the adjuvant label and, if unsure, test the mixture on a small batch of plants before a full-scale application.

Issue 3: The tank mixture is physically incompatible (e.g., forms gels, solids, or separates).

- **Compatibility Not Tested:** Was a jar test performed before mixing a large batch? A jar test is a simple, small-scale test to confirm the physical compatibility of all components in your spray solution. Refer to the Jar Test Protocol below.
- **Incorrect Mixing Order:** Adding products in the wrong sequence is a primary cause of incompatibility. For example, adding an emulsifiable concentrate (EC) before a water-dispersible granule (WDG) is fully suspended can lead to clumping.
- **Insufficient Agitation:** Was the solution continuously agitated during mixing and application? Proper agitation is critical to keep components suspended and emulsified.

## Quantitative Data on Adjuvant Performance

While specific efficacy data for every **Fluopicolide**-adjuvant combination is highly dependent on experimental conditions, the following table summarizes findings from studies on the general impact of adding adjuvants to fungicide applications. This data illustrates the potential for significant improvements in disease control and yield.

Adjuvant Type Added to Fungicide	Metric	Improvement Observed	Source
Plant-Based Adjuvant (MSO-type)	Protection Effectiveness vs. Asian Rust	8% increase	
Plant-Based Adjuvant (MSO-type)	Crop Harvest/Yield	14% increase	
MasterLock® Adjuvant	Corn Yield	5.7 bushels/acre increase	
Surfactant	Disease Index (Onion Purple Blotch)	23.7% to 39.8% reduction	
Surfactant	Bulb Yield	5.3% to 9.8% increase	

Note: The data presented is illustrative of the general benefits of adjuvants and is not specific to **Fluopicolide** unless otherwise stated. Results can vary based on the specific fungicide, adjuvant, crop, pathogen, and environmental conditions.

## Experimental Protocols

### Protocol 1: Jar Test for Physical Compatibility

This test should be performed before tank-mixing any new combination of products to prevent sprayer clogging and ensure a stable solution.

Materials:

- A clean, clear glass jar (1 quart or 1 liter) with a lid
- Water from the source to be used for the actual application
- Pipettes or measuring spoons for proportional measurement
- All products to be mixed (**Fluopicolide**, adjuvant, other pesticides, etc.)
- Personal Protective Equipment (PPE) as required by product labels

**Procedure:**

- Fill the jar halfway with the source water.
- Add each product one at a time, in the correct mixing order (see Protocol 2), in a quantity proportional to the rate you will use in the full tank. For example, if using 2 lbs of a product in 100 gallons of water, add 2 teaspoons to 1 quart of water.
- Cap the jar and shake vigorously for 15-30 seconds after adding each component.
- After all ingredients are added, shake again and then let the jar stand for 15-30 minutes.
- Observe the solution:
  - Compatible: The mixture remains uniform and smooth.
  - Incompatible: Look for signs of separation into layers, formation of flakes, sludge, gels, or clumps. Do not mix this combination in your sprayer.

## Protocol 2: Standard Tank-Mixing Order (WAMLEGS Method)

Following the correct mixing order is crucial for ensuring the physical and chemical compatibility of the spray solution.

**Procedure:**

- Fill the spray tank with 50% of the required water volume and begin agitation.
- Add products sequentially, allowing each to fully disperse before adding the next:
  - W - Wettable powders and Water-dispersible granules (WP, WDG)
  - A - Agitate thoroughly to disperse powders. Add Anti-foaming compounds if needed.
  - M - Microencapsulated suspensions (ME)
  - L - Liquid flowables and Suspension concentrates (SC)

- E - Emulsifiable concentrates (EC) - This is typically where oil-based adjuvants like MSO and COC are added.
- G - High-load Glyphosates or other soluble liquids (SL)
- S - Surfactants (non-ionic surfactants)
- Continue filling the tank with the remaining water.
- Maintain agitation throughout the application process.

## Protocol 3: In-Vitro Oomycete Bioassay for Efficacy Screening

This protocol provides a framework for testing the efficacy of **Fluopicolide** with various adjuvants against an oomycete pathogen in a controlled laboratory setting using multiwell plates.

Materials:

- Pure culture of the target oomycete (e.g., *Phytophthora infestans*)
- Appropriate liquid growth medium (e.g., Rye Sucrose Broth)
- Sterile 96-well microtiter plates
- **Fluopicolide** stock solution
- Adjuvant stock solutions (e.g., NIS, MSO)
- Spectrophotometer (plate reader)
- Sterile water, pipette tips, and other lab consumables

Procedure:

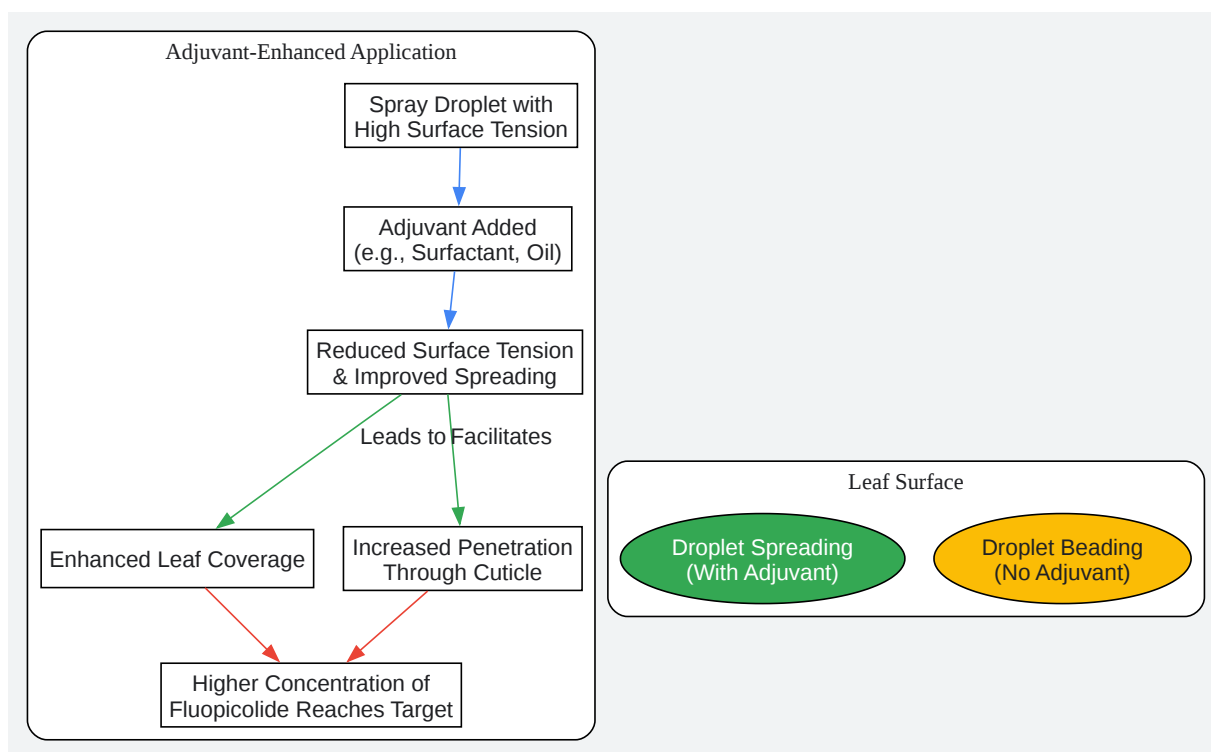
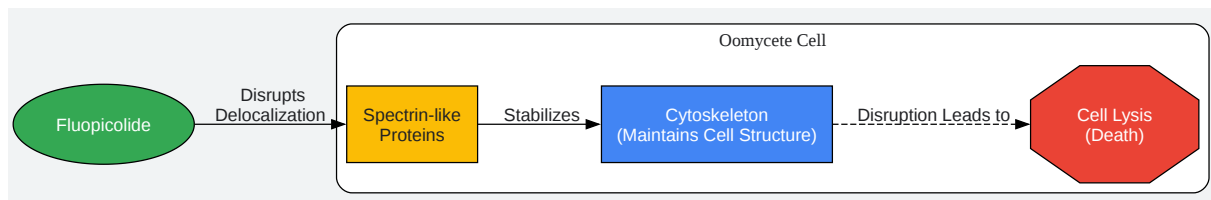
- Prepare Inoculum: Grow the oomycete in liquid culture to produce a suspension of zoospores or mycelial fragments. Adjust the concentration to a standardized level (e.g., 1 x

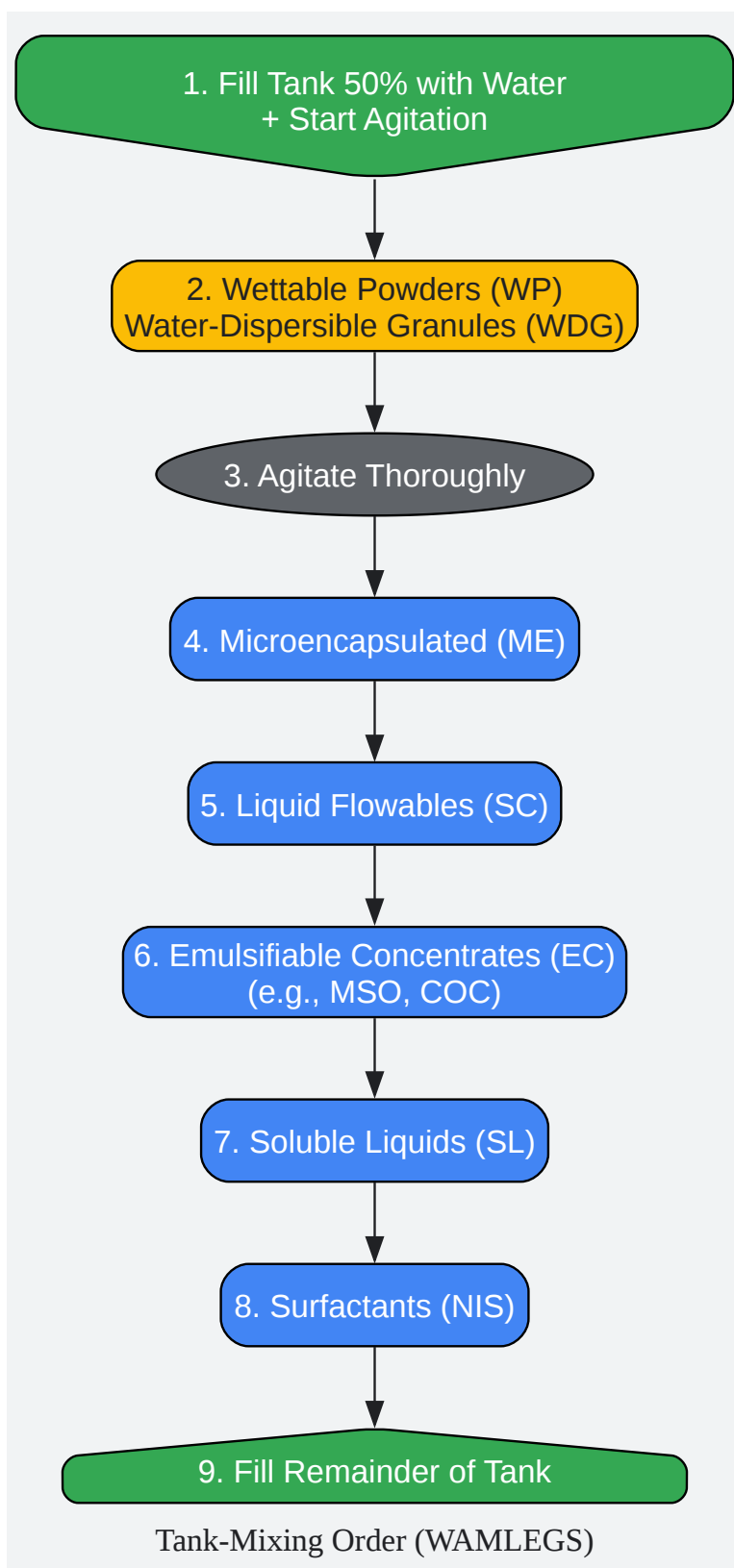
$10^4$  zoospores/mL).

- Prepare Treatment Solutions: Create a serial dilution of **Fluopicolide** in the liquid growth medium. For each **Fluopicolide** concentration, prepare parallel solutions containing the recommended rate of each adjuvant being tested (e.g., **Fluopicolide** + 0.1% v/v NIS; **Fluopicolide** + 0.5% v/v MSO). Include controls: medium only, medium + adjuvant only, and medium + **Fluopicolide** only.
- Plate Setup:
  - Add 180  $\mu$ L of each treatment solution to the appropriate wells of a 96-well plate.
  - Add 20  $\mu$ L of the standardized oomycete inoculum to each well.
  - Set up at least three replicate wells for each treatment and control.
- Incubation: Incubate the plates at the optimal temperature for the pathogen (e.g., 18-22°C for *P. infestans*) in the dark.
- Data Collection: Measure the optical density (OD) of each well at a suitable wavelength (e.g., 600 nm) at regular intervals (e.g., 24, 48, 72 hours). The OD correlates with mycelial growth.
- Data Analysis:
  - Calculate the percentage of growth inhibition for each treatment relative to the control (medium + inoculum).
  - Determine the EC<sub>50</sub> value (the effective concentration that inhibits 50% of growth) for **Fluopicolide** alone and for each **Fluopicolide** + adjuvant combination.
  - A lower EC<sub>50</sub> value in the presence of an adjuvant indicates enhanced efficacy.

## Visualizations







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## References

- 1. sancolo.com [sancolo.com]
- 2. agrilife.org [agrilife.org]
- 3. domyown.com [domyown.com]
- To cite this document: BenchChem. [Improving the efficacy of Fluopicolide with adjuvants or surfactants]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166169#improving-the-efficacy-of-fluopicolide-with-adjuvants-or-surfactants\]](https://www.benchchem.com/product/b166169#improving-the-efficacy-of-fluopicolide-with-adjuvants-or-surfactants)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

